

# reactivity and stability of 1,2,3,4-Tetrahydroquinolin-8-amine

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## Compound of Interest

Compound Name: 1,2,3,4-Tetrahydroquinolin-8-amine

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An In-Depth Technical Guide to the Reactivity and Stability of **1,2,3,4-Tetrahydroquinolin-8-amine**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**1,2,3,4-Tetrahydroquinolin-8-amine** is a pivotal structural motif in medicinal chemistry, serving as a versatile scaffold for the development of novel therapeutic agents.<sup>[1]</sup> Its prevalence in biologically active compounds, including potent CXCR4 antagonists and potential treatments for neurodegenerative diseases, underscores the importance of a deep understanding of its chemical behavior.<sup>[2][3]</sup> This guide provides a comprehensive analysis of the reactivity and stability of **1,2,3,4-tetrahydroquinolin-8-amine**, offering field-proven insights into its handling, synthetic transformations, and degradation pathways to empower researchers in drug discovery and development.

## Core Physicochemical and Structural Characteristics

**1,2,3,4-Tetrahydroquinolin-8-amine**, often utilized as a chiral synthon (e.g., the (S)-enantiomer), possesses a unique bicyclic structure combining an electron-rich aromatic ring with a saturated heterocyclic amine. This fusion dictates its chemical personality, characterized

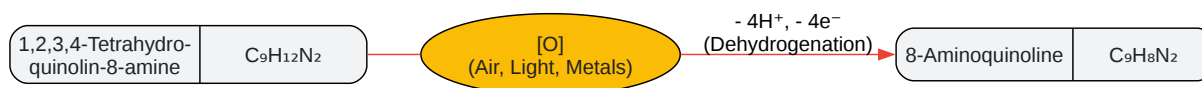
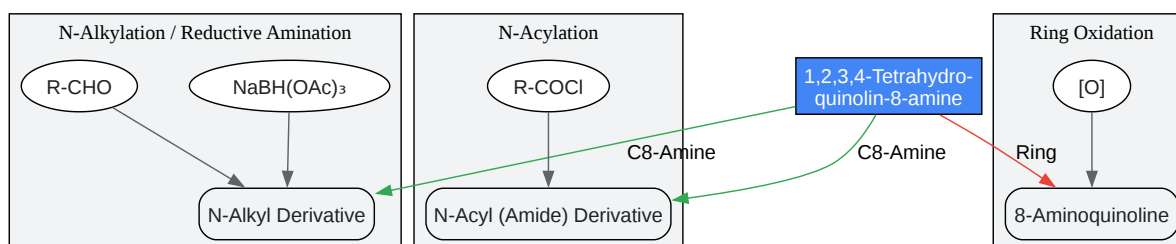
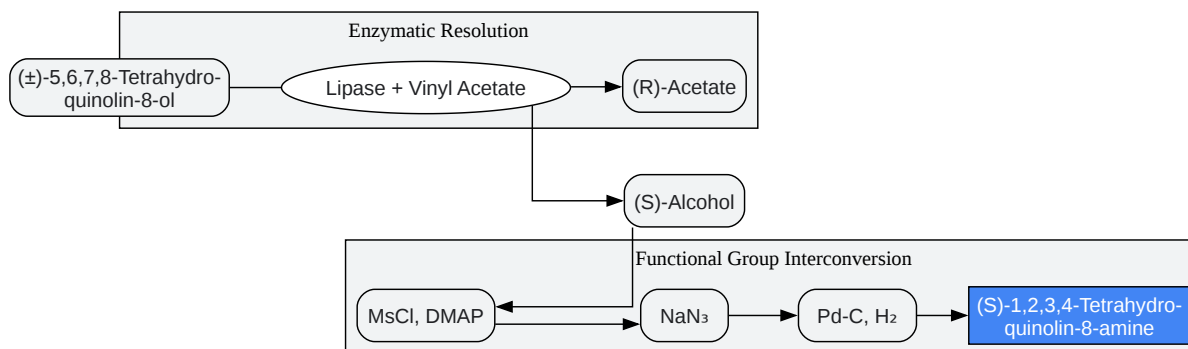
by two distinct nucleophilic nitrogen centers: a primary aromatic amine at the C8 position and a secondary alicyclic amine within the tetrahydroquinoline core.

Property	Data	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub>	[4]
Molecular Weight	148.21 g/mol	[4]
Appearance	Pale-yellow oil (may vary)	[5]
CAS Number	54012-92-9	[4]
Storage Conditions	2-8°C, under inert atmosphere	[4]

## Synthesis and Structural Elucidation

The preparation of enantiopure **1,2,3,4-tetrahydroquinolin-8-amine** is crucial for its application in asymmetric synthesis and as a chiral building block in pharmaceuticals. A common and effective strategy involves the resolution of a racemic precursor or an asymmetric synthesis route.

A representative synthetic approach is the resolution of (±)-5,6,7,8-Tetrahydroquinoline-8-ol, followed by conversion to the corresponding amine.[5] This multi-step process ensures high enantiomeric purity, which is critical for achieving desired pharmacological activity and minimizing off-target effects.



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## References

- 1. Development of Novel 1,2,3,4-Tetrahydroquinoline Scaffolds as Potent NF-κB Inhibitors and Cytotoxic Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis and SAR of 1,2,3,4-Tetrahydroisoquinoline-Based CXCR4 Antagonists - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis and SAR of 1,2,3,4-Tetrahydroisoquinoline-Based CXCR4 Antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 1,2,3,4-Tetrahydroquinolin-8-amine [myskinrecipes.com]
- 5. mdpi.com [mdpi.com]
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